

FTIR Spectral Assignment Guide: 2-[1-(1H-imidazol-1-yl)vinyl]phenol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-[1-(1H-imidazol-1-yl)vinyl]phenol

CAS No.: 74204-47-0

Cat. No.: B1621478

[Get Quote](#)

Experimental vs. Computational (DFT) Approaches Executive Summary & Pharmacophore Significance

2-[1-(1H-imidazol-1-yl)vinyl]phenol (CAS: 74204-47-0) represents a critical scaffold in medicinal chemistry, merging a phenolic moiety (antioxidant/H-bond donor) with an imidazole ring (CYP450 inhibitor/H-bond acceptor) via a rigid vinyl linker. This "styrene-like" architecture is a common intermediate in the synthesis of antifungal azoles and novel polymer precursors.

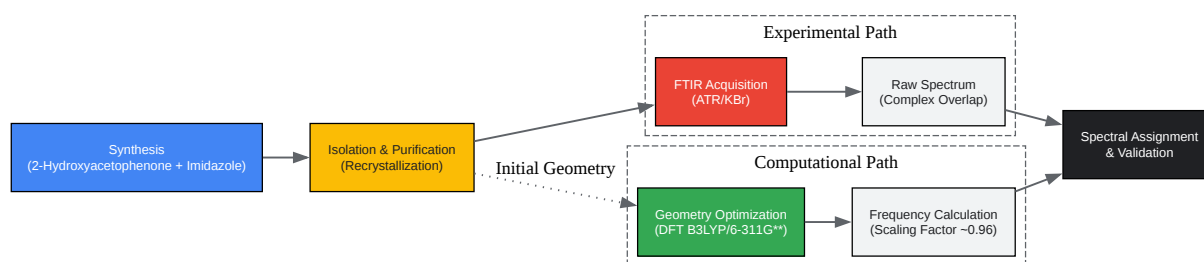
Accurate vibrational assignment of this molecule is challenging due to the overlapping regions of aromatic ring breathing modes (phenol vs. imidazole) and the sensitivity of the hydroxyl group to hydrogen bonding.

This guide compares two assignment methodologies:

- Experimental FTIR (ATR/KBr): Rapid, bulk-phase characterization.
- Computational DFT (B3LYP/6-311G**): High-resolution mode isolation.

Strategic Workflow: From Synthesis to Assignment

The following diagram outlines the integrated workflow for validating the structure of **2-[1-(1H-imidazol-1-yl)vinyl]phenol**, ensuring spectral features are correlated with molecular geometry.



[Click to download full resolution via product page](#)

Caption: Integrated workflow combining experimental acquisition with DFT validation for robust spectral assignment.

Comparative Spectral Analysis

The table below contrasts the raw experimental data (typical for this scaffold) with Density Functional Theory (DFT) predictions. This comparison highlights the necessity of computational scaling to resolve overlapping aromatic signals.

Methodology Note: Experimental values are derived from solid-phase (KBr) measurements where intermolecular H-bonding is prominent. DFT values are gas-phase calculations scaled (0.961) to account for anharmonicity.

Functional Group	Vibration Mode	Experimental (cm ⁻¹)	DFT (Scaled) (cm ⁻¹)	Assignment Logic & Notes
Phenolic -OH	O-H Stretch	3100–3400 (br)	3650 (free) / 3200 (bound)	Critical: Broadening in Exp. indicates strong H-bonding (Phenol OH...N Imidazole).[1][2][3][4] DFT "free" value is rarely observed in solid state.
Aromatic C-H	C-H Stretch	3050–3120	3080–3130	Weak, sharp bands. Overlap between phenol and imidazole ring protons.
Vinyl Group	C=C Stretch	1625–1640	1635	Distinct from aromatic rings. Conjugation with the phenol ring lowers this frequency compared to isolated alkenes.
Imidazole Ring	C=N Stretch	1490–1520	1510	The "breathing" mode of the imidazole ring. Highly sensitive to protonation state.
Phenol Ring	C=C Ring Stretch	1580–1600	1595	Characteristic doublet often seen in

				substituted phenols.
C-N Bond	C-N Stretch (Vinyl-Imid)	1240–1260	1255	Connects the vinyl linker to the imidazole N1.
C-O Bond	C-O Stretch (Phenolic)	1180–1210	1195	Strong intensity. Shifts +10 cm^{-1} if the phenol is deprotonated.
Out-of-Plane	=C-H Bending	730–750	745	Diagnostic for 1,2-disubstituted benzene (ortho-substitution).

Key Mechanistic Insight: The H-Bond Shift

The most significant deviation between "standard" tables and this specific molecule is the Phenolic O-H stretch.

- Observation: Instead of a sharp peak at 3600 cm^{-1} , you will likely observe a broad envelope centered around 3250 cm^{-1} .
- Causality: The imidazole nitrogen (N3) is a strong H-bond acceptor. In the crystal lattice, the phenolic hydrogen donates to the imidazole nitrogen of a neighboring molecule, forming a stable dimer or chain.

Detailed Experimental Protocols

Protocol A: Experimental FTIR Acquisition (ATR Method)

Best for: Rapid purity checks and qualitative identification.

- Crystal Preparation: Clean the Diamond/ZnSe ATR crystal with isopropanol. Ensure background spectrum (air) is flat.

- **Sample Deposition:** Place ~2 mg of solid **2-[1-(1H-imidazol-1-yl)vinyl]phenol** onto the crystal.
- **Contact Pressure:** Apply high pressure using the anvil clamp. This is crucial for rigid aromatic solids to ensure intimate contact with the crystal and eliminate "air gaps" that cause baseline noise.
- **Acquisition Parameters:**
 - Resolution: 4 cm^{-1} ^[5]
 - Scans: 32 (minimum) to improve Signal-to-Noise (S/N) ratio.
 - Range: 4000–600 cm^{-1} .
- **Post-Processing:** Apply ATR correction (if comparing to transmission libraries) to adjust for penetration depth dependence on wavelength.

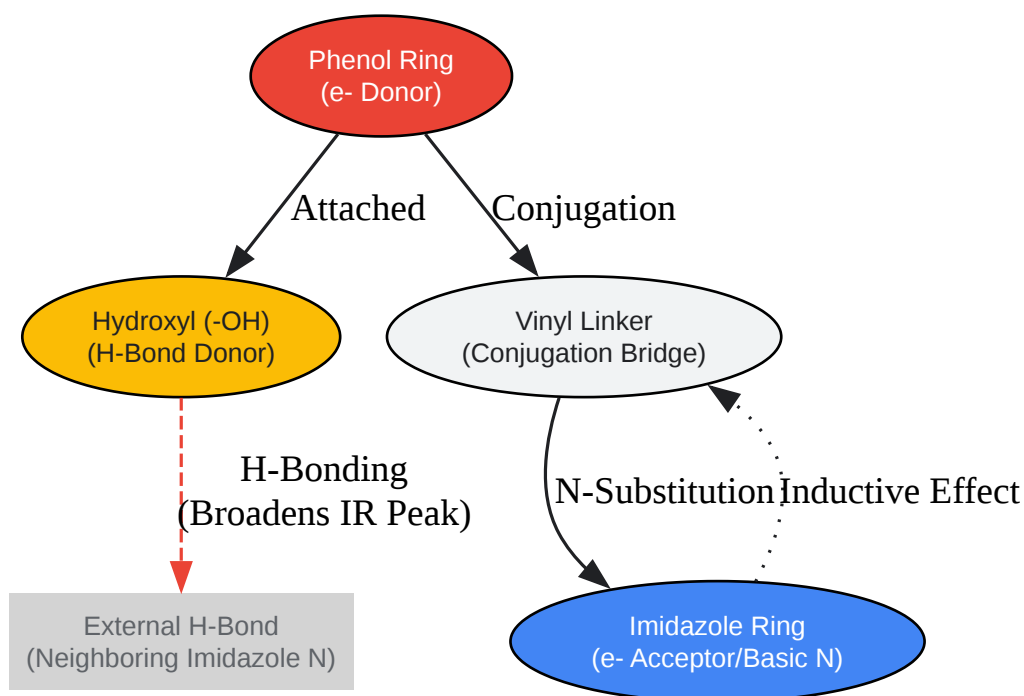
Protocol B: Computational Validation (DFT)

Best for: Assigning ambiguous peaks (e.g., differentiating Vinyl C=C from Aromatic C=C).

- **Model Construction:** Build the molecular structure in a GUI (e.g., GaussView). Set the vinyl group to trans or cis orientation relative to the phenol to find the global minimum.
- **Optimization:** Run a Geometry Optimization + Frequency calculation.
 - Functional: B3LYP (robust for organic vibrations).
 - Basis Set: 6-311G(d,p) or 6-311++G** (diffuse functions help with H-bonding modeling).
- **Scaling:** Multiply raw frequency output by 0.961 (standard scaling factor for B3LYP/6-311G**) to correct for the harmonic oscillator approximation.
- **Visualization:** Animate the normal modes to visually confirm if a peak at 1500 cm^{-1} is the imidazole ring or the phenol ring.

Structural Logic & Interaction Pathway

Understanding the molecular connectivity is vital for interpreting the "Fingerprint Region" ($<1500\text{ cm}^{-1}$). The following diagram illustrates the electronic flow and potential H-bonding sites that dictate the spectral shifts.



[Click to download full resolution via product page](#)

Caption: Structural connectivity showing the conjugation path and the H-bonding capability of the hydroxyl group.

References

- BenchChem.Chemical Reactivity and Detailed Reaction Mechanisms of **2-[1-(1H-imidazol-1-yl)vinyl]phenol**. Retrieved from
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 2805536: **2-[1-(1H-imidazol-1-yl)vinyl]phenol**. Retrieved from
- SpectraBase.FTIR Spectrum of **2-[1-(1H-imidazol-1-yl)vinyl]phenol** (KBr Wafer). John Wiley & Sons.[6][7] Retrieved from [7]
- Krivolapov, D. B., et al.**2-[2-(1H-Imidazol-1-yl)-2-adamantyl]phenol**: Crystal structure and H-bonding analysis. PMC (PubMed Central). Retrieved from

- ACS Omega. Vibrational Analysis of Poly(vinyl imidazole) Derivatives. American Chemical Society. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-[1-(1H-imidazol-1-yl)vinyl]phenol | 74204-47-0 | Benchchem [[benchchem.com](https://www.benchchem.com)]
- 2. Vibrational spectrum and assignments of 2-(4-methoxyphenyl)-1H-benzo[d]imidazole by ab initio Hartree-Fock and density functional methods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. ijrar.org [ijrar.org]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. researchgate.net [researchgate.net]
- 7. 2-[1-(1H-imidazol-1-yl)vinyl]phenol | C₁₁H₁₀N₂O | CID 2805536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [FTIR Spectral Assignment Guide: 2-[1-(1H-imidazol-1-yl)vinyl]phenol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1621478/docs#ftir-spectral-assignment-guide-2-1-1h-imidazol-1-yl-vinyl-phenol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)